

# preparing LP-922761 stock solution for experiments

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## Compound of Interest

Compound Name: LP-922761

Cat. No.: B15603262

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## Application Notes and Protocols for LP-922761

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation and use of **LP-922761**, a potent and selective inhibitor of Adaptor-Associated Kinase 1 (AAK1).

### Introduction

**LP-922761** is a small molecule inhibitor of AAK1, a serine/threonine kinase that plays a crucial role in clathrin-mediated endocytosis. By targeting AAK1, **LP-922761** can be utilized as a tool to investigate the physiological and pathological roles of this kinase in various cellular processes, including signal transduction and intracellular trafficking. These notes provide essential information for the effective use of **LP-922761** in experimental settings.

### Chemical and Physical Properties

A summary of the key chemical and physical properties of **LP-922761** is presented in Table 1.

| Property          | Value                                                                                                                       | Reference |
|-------------------|-----------------------------------------------------------------------------------------------------------------------------|-----------|
| Chemical Name     | N-[2-[[3-[4-(aminocarbonyl)phenyl]imidazo[1,2-b]pyridazin-6-yl]amino]ethyl]-N-methyl-carbamic acid, 1,1-dimethylethyl ester | [1]       |
| Molecular Formula | C <sub>21</sub> H <sub>26</sub> N <sub>6</sub> O <sub>3</sub>                                                               | [1][2]    |
| Molecular Weight  | 410.47 g/mol                                                                                                                | [1][2]    |
| CAS Number        | 1454808-95-7                                                                                                                | [1]       |
| Appearance        | Off-white to gray solid                                                                                                     | [1]       |
| Purity (LCMS)     | >99%                                                                                                                        | [1]       |

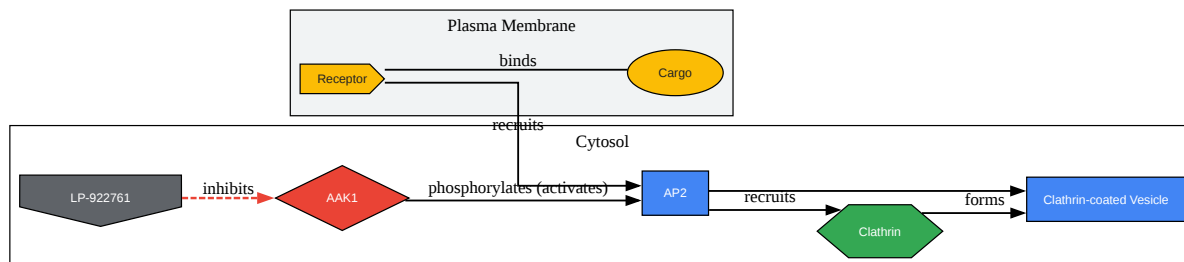
## Biological Activity

**LP-922761** is a potent and selective inhibitor of AAK1. Its inhibitory activity has been characterized in both enzymatic and cell-based assays. It also shows activity against BMP-2-inducible protein kinase (BIKE), but is highly selective against other kinases such as cyclin G-associated kinase (GAK).

| Target | IC <sub>50</sub> (Enzyme Assay) | IC <sub>50</sub> (Cell-based Assay) | Reference |
|--------|---------------------------------|-------------------------------------|-----------|
| AAK1   | 4.8 nM                          | 7.6 nM                              | [2]       |
| BIKE   | 24 nM                           | Not Reported                        | [2]       |

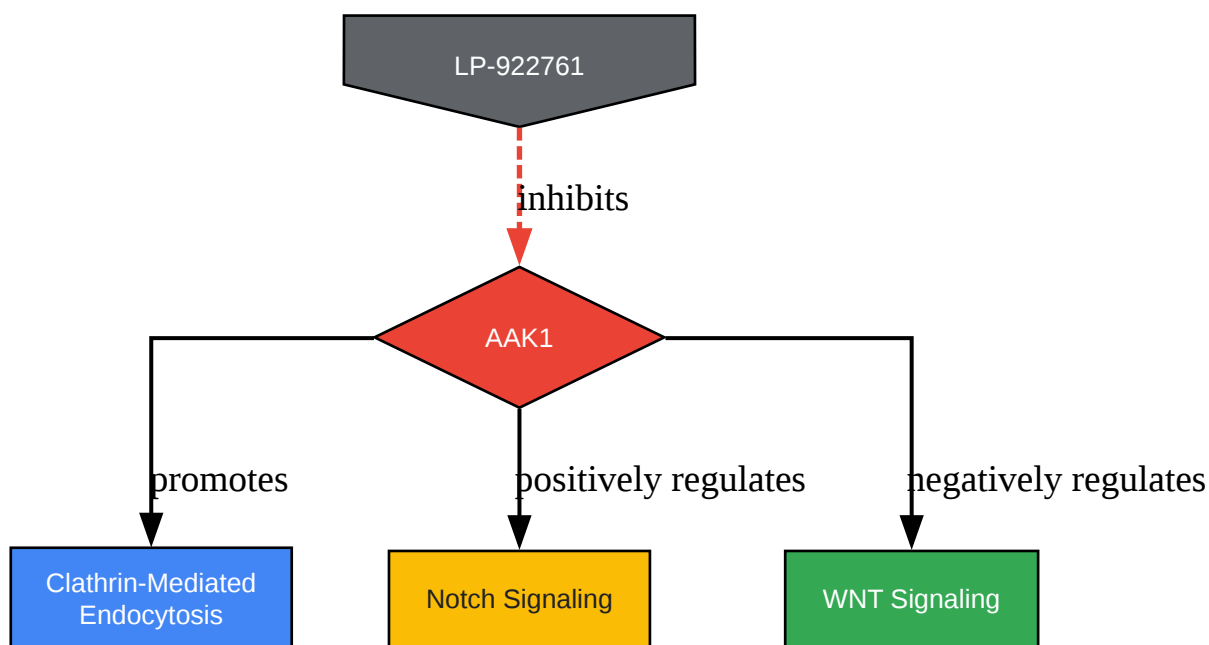
## Signaling Pathways

AAK1 is a key regulator of clathrin-mediated endocytosis and is involved in several signaling pathways. The following diagrams illustrate the role of AAK1 in these pathways and the potential impact of its inhibition by **LP-922761**.



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Caption: AAK1's role in clathrin-mediated endocytosis and its inhibition by **LP-922761**.



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Caption: Overview of signaling pathways modulated by AAK1.

## Experimental Protocols

### Preparation of LP-922761 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **LP-922761** in dimethyl sulfoxide (DMSO).

Materials:

- **LP-922761** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath or heat block (optional)

Procedure:

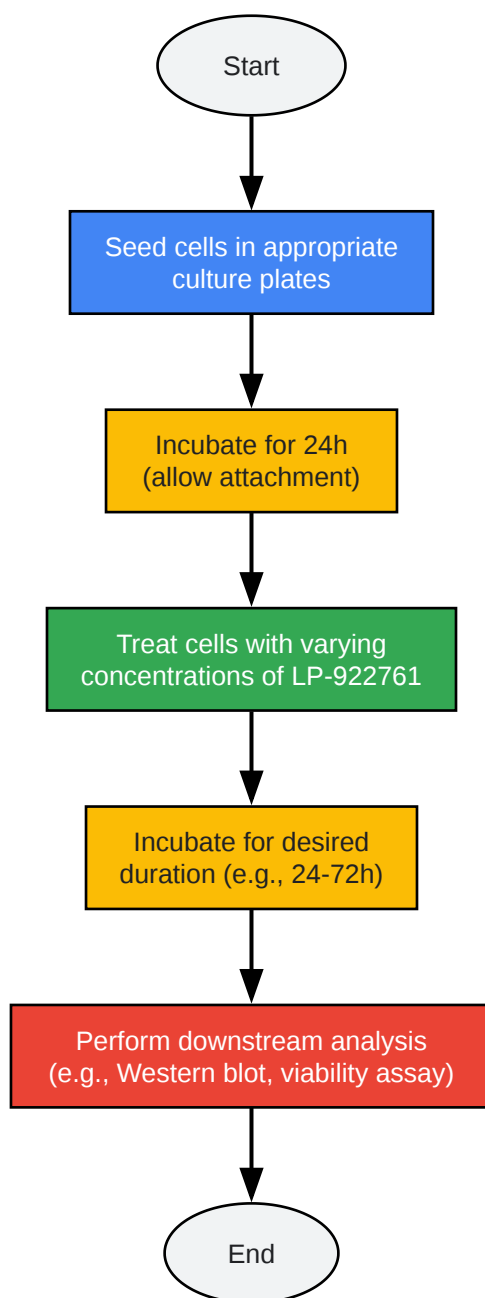
- Calculate the required mass: To prepare a 10 mM stock solution, use the following formula:  
$$\text{Mass (mg)} = 10 \text{ mM} \times 410.47 \text{ g/mol} \times \text{Volume (L)}$$
For 1 mL of a 10 mM stock solution, you will need 4.10 mg of **LP-922761**.
- Dissolution:
  - Aseptically weigh the calculated amount of **LP-922761** powder and transfer it to a sterile microcentrifuge tube.
  - Add the corresponding volume of sterile DMSO to the tube.
  - Vortex the solution thoroughly for several minutes to aid dissolution.
  - If necessary, gentle warming (e.g., in a 37°C water bath) and sonication can be used to facilitate complete dissolution.[\[2\]](#)
- Storage:

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage.[\[1\]](#)[\[2\]](#)

Note: Always refer to the manufacturer's certificate of analysis for batch-specific molecular weight.

## General Protocol for Cell-Based Assays

This protocol provides a general workflow for treating cultured cells with **LP-922761** to assess its biological effects.



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Caption: General workflow for a cell-based assay using **LP-922761**.

Procedure:

- Cell Seeding: Plate cells at a density appropriate for the specific cell line and assay duration in multi-well plates.

- Cell Adherence: Allow cells to adhere and resume logarithmic growth by incubating for 24 hours under standard culture conditions (e.g., 37°C, 5% CO<sub>2</sub>).
- Preparation of Working Solutions:
  - Thaw an aliquot of the 10 mM **LP-922761** stock solution.
  - Prepare serial dilutions of the stock solution in a serum-free or complete culture medium to achieve the desired final concentrations. It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and assay (e.g., ranging from 1 nM to 10 µM).
  - Important: Ensure the final concentration of DMSO in the culture medium is consistent across all conditions (including the vehicle control) and is non-toxic to the cells (typically ≤ 0.1%).
- Treatment:
  - Remove the culture medium from the wells.
  - Add the prepared working solutions of **LP-922761** or vehicle control (medium with the same concentration of DMSO) to the respective wells.
- Incubation: Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) depending on the endpoint being measured.
- Downstream Analysis: Following incubation, perform the desired analysis to assess the effects of **LP-922761**. This may include:
  - Western Blotting: To analyze the phosphorylation status of AAK1 substrates or other signaling proteins.
  - Cell Viability/Proliferation Assays: (e.g., MTT, CellTiter-Glo®) to determine cytotoxic or cytostatic effects.
  - Functional Assays: Specific to the biological process being investigated (e.g., endocytosis assays, reporter gene assays for Notch or WNT signaling).

## In Vivo Studies

**LP-922761** is orally bioavailable but has been shown to be peripherally restricted in mice, with a low brain-to-plasma ratio.[2] This property makes it a suitable tool for investigating the peripheral roles of AAK1. For in vivo experiments, appropriate formulation and dosing will need to be determined based on the animal model and experimental design.

## Safety and Handling

- **LP-922761** is for research use only and has not been approved for human use.[1][2]
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling the compound.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

Disclaimer: The protocols provided are intended as general guidelines. Researchers should optimize the conditions for their specific experimental setup.

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## References

- 1. [documents.thermofisher.com](https://documents.thermofisher.com) [documents.thermofisher.com]
- 2. Development of a novel AAK1 inhibitor via Kinobeads-based screening - PMC [pmc.ncbi.nlm.nih.gov]
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